

# Essential Guide to Handling p-Chloroacetanilide: Safety and Disposal Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *p*-Chloroacetanilide

Cat. No.: B1165894

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **p-Chloroacetanilide**, including detailed operational and disposal plans.

## Physicochemical and Toxicological Data

A summary of key quantitative data for **p-Chloroacetanilide** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C8H8ClNO	[1]
Molecular Weight	169.61 g/mol	[1]
Appearance	Off-white to light brown crystalline powder	[2][3]
Melting Point	85 - 88 °C / 185 - 190.4 °F	[4]
Vapor Pressure	9.63E-05 mm Hg	[5]
Water Solubility	Low	[6]
LD50 (Intraperitoneal, Rat)	245 mg/kg	[1]
Hazards	Causes skin irritation, serious eye irritation, may cause respiratory irritation.[1][3]	[1][3][7]

## Personal Protective Equipment (PPE)

When handling **p-Chloroacetanilide**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 or chemical safety goggles.[1][8]	Protects against dust particles and splashes that can cause serious eye irritation.[1]
Hand Protection	Protective gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.[1][4]	Prevents skin contact which can cause irritation.[1]
Body Protection	Lab coat or other impervious clothing to prevent skin exposure.[1][7]	Protects skin from accidental spills and contamination.[1]
Respiratory Protection	For nuisance exposures or where dust is generated, use a P95 (US) or P1 (EU EN 143) particle respirator.[1][7] For larger scale or emergency use, a NIOSH/MSHA or European Standard EN 136 approved respirator is recommended.[4]	Prevents inhalation of dust which may cause respiratory tract irritation.[1][7]

## Experimental Protocol: Safe Handling of p-Chloroacetanilide

Follow these step-by-step instructions for the safe handling of **p-Chloroacetanilide** in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood to minimize dust inhalation.[2]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[8][9]
- Before starting, ensure all necessary PPE is donned correctly.

## 2. Handling the Chemical:

- Avoid the formation and accumulation of dust.[1][8]
- Weigh and transfer the solid material carefully to prevent it from becoming airborne.
- Keep the container tightly closed when not in use.[4][7]
- Avoid contact with skin and eyes.[1]
- Do not eat, drink, or smoke in the handling area.[2]

## 3. In Case of a Spill:

- Minor Spills:
  - Evacuate personnel from the immediate area.
  - Wear appropriate PPE, including respiratory protection.
  - Clean up spills immediately.[2]
  - Use dry clean-up procedures; sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[2] Avoid generating dust.[2]
  - After the solid is removed, flush the area with water.[2]
- Major Spills:
  - Evacuate personnel and move upwind of the spill.[2]
  - Alert the appropriate emergency response team or fire brigade and inform them of the location and nature of the hazard.[2]
  - Control personal contact by using the recommended protective equipment.[2]
  - Prevent the spillage from entering drains, sewers, or water courses.[2]

## 4. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[1][6]
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation occurs. [1][8][9]
- Inhalation: Remove the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[1][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1][6] Never give anything by mouth to an unconscious person.[1]

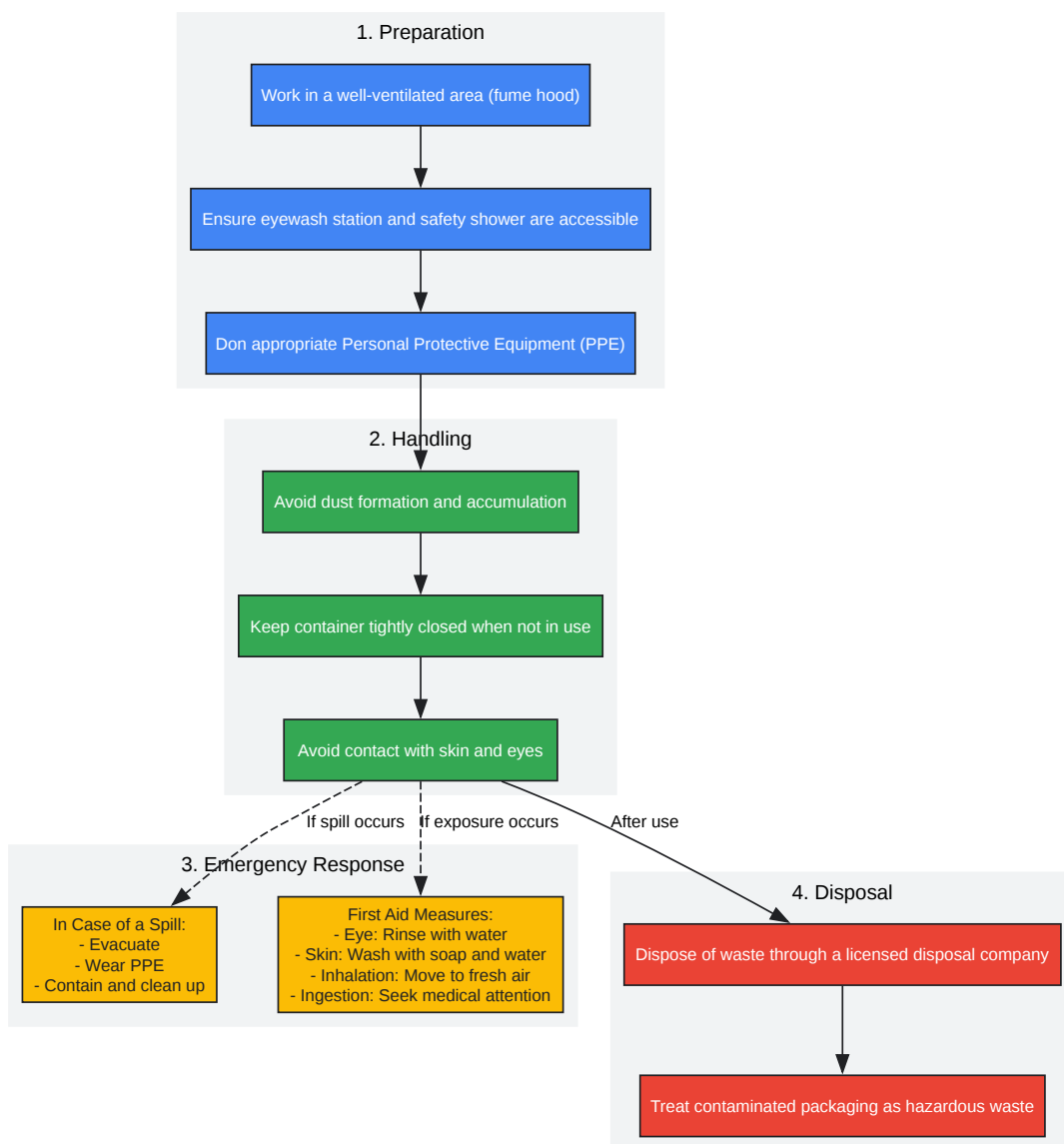
# Disposal Plan

Proper disposal of **p-Chloroacetanilide** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
  - Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.[\[1\]](#)
  - One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
  - Always consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[6\]](#)
- Contaminated Packaging:
  - Empty containers may retain product residue and should be treated as hazardous waste.
  - Do not reuse empty containers.
  - Dispose of contaminated packaging in the same manner as the chemical waste.

## Workflow for Safe Handling of p-Chloroacetanilide

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)